

Application Note and Protocol: Preparation of Batimastat Stock Solutions in DMSO

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Compound of Interest

Compound Name: Batimastat

Cat. No.: B1663600

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Batimastat (also known as BB-94) is a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs). It is a synthetic, polypeptide-like compound containing a hydroxamate moiety that chelates the zinc ion in the active site of MMPs. **Batimastat** has demonstrated anti-proliferative, anti-invasive, and anti-metastatic activities in various cancer models, making it a valuable tool in cancer research. This document provides a detailed protocol for the preparation of **Batimastat** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro and in vivo research applications.

Quantitative Data Summary

For ease of reference, the key quantitative properties of **Batimastat** are summarized in the table below.

| Property | Value | Source(s) |
|-----------------------|--|-----------|
| Molecular Weight | 477.64 g/mol | |
| CAS Number | 130370-60-4 | |
| Chemical Formula | C ₂₃ H ₃₁ N ₃ O ₄ S ₂ | |
| Purity | ≥98% (HPLC) | |
| Solubility in DMSO | ≥23.88 mg/mL to 96 mg/mL (≥50 mM to 200.98 mM) | |
| Insolubility | Insoluble in water and ethanol | |
| Storage of Powder | -20°C for up to 3 years | |
| Storage of DMSO Stock | -20°C for up to 1 year; -80°C for up to 2 years | |

Experimental Protocol: Preparation of a 10 mM Batimastat Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Batimastat** in DMSO. Adjustments can be made to prepare solutions of different concentrations based on the solubility data provided above.

Materials:

- **Batimastat** powder (purity ≥98%)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **Batimastat** powder to room temperature to prevent condensation of moisture.
- Weighing **Batimastat**: Accurately weigh the desired amount of **Batimastat** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.78 mg of **Batimastat** (Molecular Weight = 477.64 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 477.64 \text{ g/mol} \times 1000 \text{ mg/g} = 4.7764 \text{ mg}$
- Dissolution in DMSO:
 - Add the weighed **Batimastat** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of fresh DMSO. For a 10 mM solution with 4.78 mg of **Batimastat**, add 1 mL of DMSO.
 - Cap the tube tightly.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
 - Gentle warming to 37°C for a short period (e.g., 10 minutes) can also aid in solubilization. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C or -80°C. Stock solutions are stable for up to one year at -20°C and up to two years at -80°C.
- It is recommended to use the solution soon after preparation and to avoid long-term storage if possible.

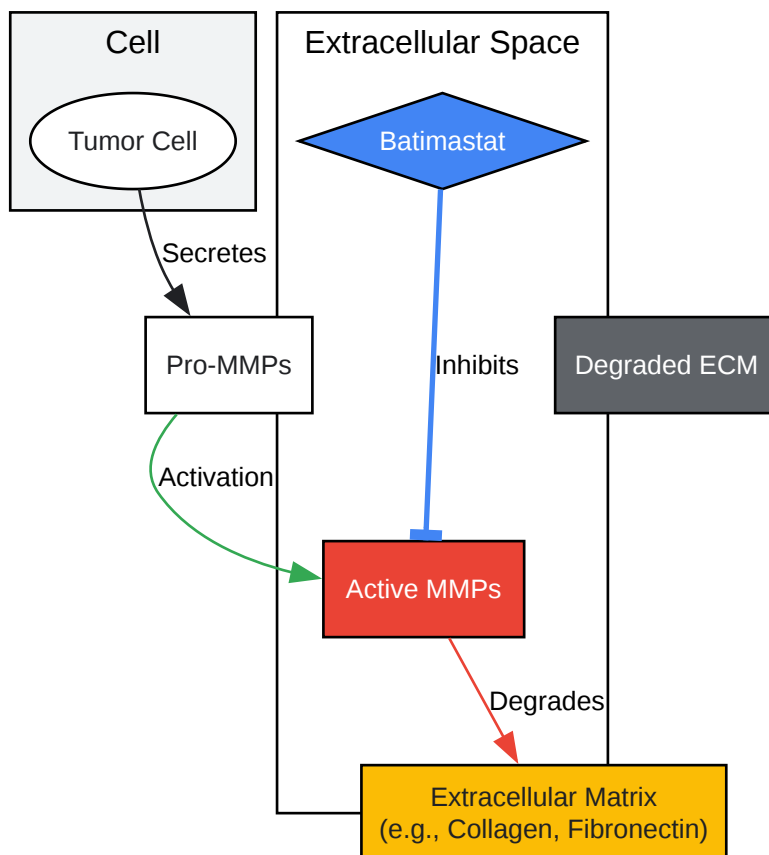
Safety Precautions:

- Handle **Batimastat** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **Batimastat** and DMSO for detailed safety information.

Visualization of Batimastat's Mechanism of Action

Batimastat functions by inhibiting Matrix Metalloproteinases (MMPs), which are key enzymes involved in the degradation of the extracellular matrix (ECM). This process is crucial in physiological events like tissue remodeling and in pathological conditions such as tumor invasion and metastasis. The diagram below illustrates the inhibitory action of **Batimastat** on the MMP-mediated degradation of the ECM.

Inhibition of MMP-Mediated ECM Degradation by Batimastat

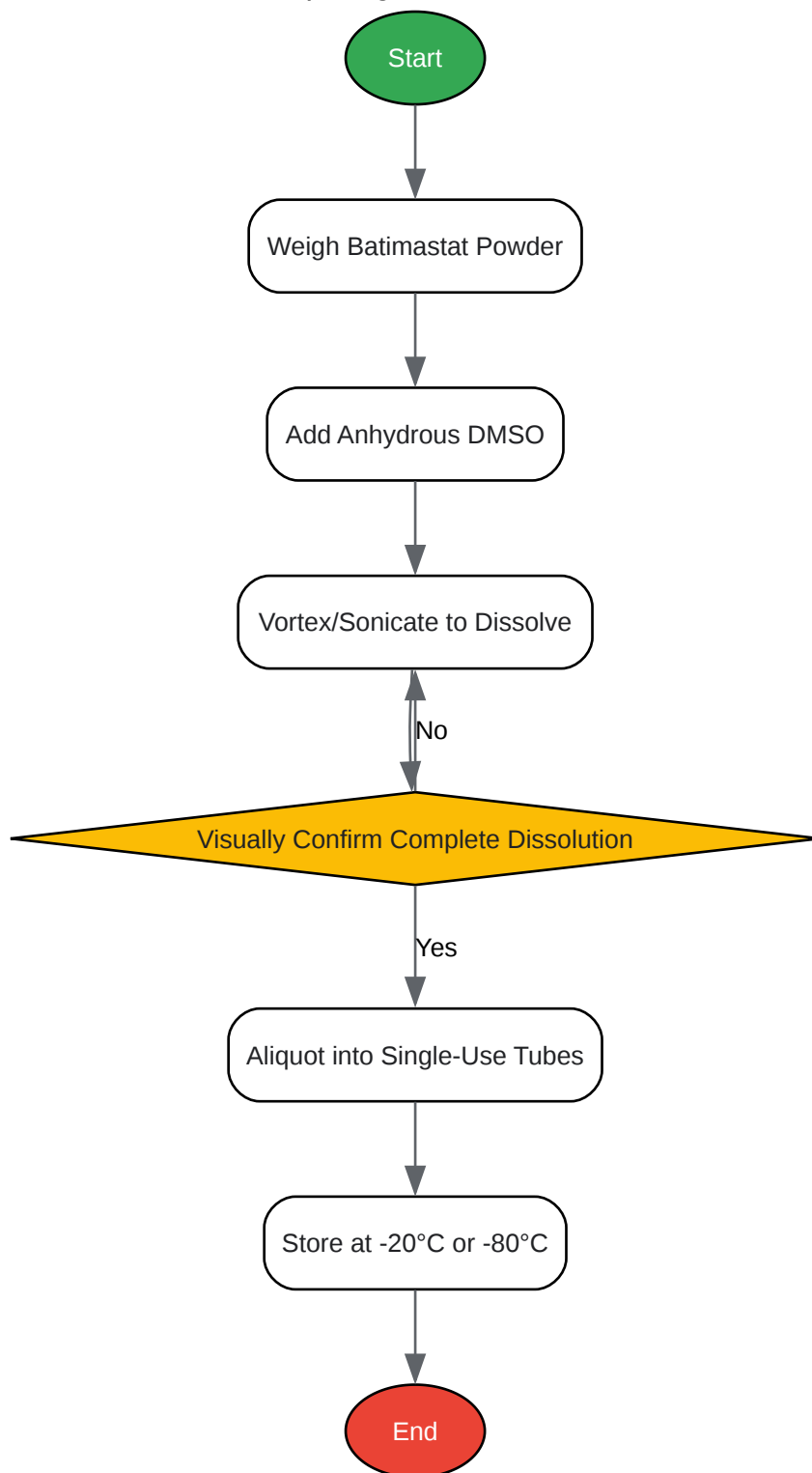


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Caption: **Batimastat** inhibits active MMPs, preventing ECM degradation.

The following diagram provides a logical workflow for the preparation of a **Batimastat** stock solution.

Workflow for Preparing Batimastat Stock Solution



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Caption: Step-by-step workflow for **Batimastat** stock solution preparation.

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